

Technical Support Center: Safely Scaling Up Reactions with N-Formylpiperidine

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Compound of Interest

Compound Name: N-Formylpiperidine

Cat. No.: B045042

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and scaling up of chemical reactions involving **N-Formylpiperidine**. The information is presented in a question-and-answer format to directly address potential issues and ensure user safety during experimentation.

Section 1: Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **N-Formylpiperidine**?

A1: **N-Formylpiperidine** is a combustible liquid that is harmful if swallowed and toxic in contact with skin.^{[1][2][3]} It can cause serious eye irritation and skin irritation.^{[2][3]} Inhalation may lead to respiratory irritation.^[3] During a fire, it can release toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^{[4][5]}

Q2: What are the immediate first aid measures in case of exposure to **N-Formylpiperidine**?

A2:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.^{[1][5]}
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^[1]

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]

Q3: What personal protective equipment (PPE) is required when handling **N-Formylpiperidine**?

A3: Appropriate PPE includes:

- Eye/Face Protection: Use a face shield and safety glasses that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[3]
- Skin Protection: Wear a complete suit protecting against chemicals and gloves made of a suitable material like butyl-rubber.[6]
- Respiratory Protection: If risk assessment shows that air-purifying respirators are necessary, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[3]

Q4: What are the recommended storage conditions for **N-Formylpiperidine**?

A4: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][5] Keep away from heat, sparks, and flame.[4]

Section 2: Troubleshooting Guide for Scaling Up Reactions

Issue 1: Unexpected Exotherm or Temperature Rise

- Potential Cause: Formylation reactions, particularly Vilsmeier-Haack reactions, can be highly exothermic. The heat generated may exceed the cooling capacity of the reactor, especially during scale-up, leading to a dangerous thermal runaway.
- Immediate Actions:

- Immediately stop the addition of any reagents.
- Increase cooling to the reactor jacket.
- If the temperature continues to rise uncontrollably, be prepared to implement an emergency quench procedure.
- Preventative Measures:
 - Calorimetry Studies: Before scaling up, perform reaction calorimetry to determine the heat of reaction and the maximum temperature of the synthesis reaction (MTSR). This data is crucial for ensuring the cooling capacity of the pilot plant reactor is sufficient.
 - Controlled Addition: Add the reactive agent (e.g., phosphorus oxychloride in a Vilsmeier-Haack reaction) subsurface at a controlled rate to manage the heat evolution.
 - Adequate Heat Transfer: Ensure the reactor has a sufficient surface area-to-volume ratio for efficient heat dissipation. Consider using a reactor with a higher heat transfer coefficient.

Issue 2: Poor Mixing and Localized "Hot Spots"

- Potential Cause: As the reactor size increases, achieving efficient mixing becomes more challenging. Poor mixing can lead to localized high concentrations of reactants, causing "hot spots" where the reaction rate and temperature are significantly higher than in the bulk of the mixture.
- Immediate Actions:
 - Observe the reaction mixture for any signs of heterogeneity.
 - If possible and safe, increase the agitation speed.
- Preventative Measures:
 - Proper Agitator Selection: Choose an agitator design (e.g., pitched-blade turbine, retreat curve impeller) that is appropriate for the viscosity and geometry of the reaction mixture.

- Baffle Installation: Use baffles in the reactor to improve mixing and prevent vortex formation.
- Computational Fluid Dynamics (CFD) Modeling: For large-scale reactors, CFD can be used to model and optimize mixing efficiency.

Issue 3: Formation of Impurities or Side Products

- Potential Cause: Changes in reaction conditions during scale-up, such as longer reaction times or temperature fluctuations, can lead to the formation of unwanted byproducts. Common impurities in reactions involving formamides can arise from side reactions with residual formaldehyde or formic acid.[\[7\]](#)
- Troubleshooting:
 - In-Process Controls (IPCs): Implement regular in-process analytical checks (e.g., HPLC, GC) to monitor the reaction progress and detect the formation of impurities early.
 - Reagent Quality: Ensure the purity of **N-Formylpiperidine** and other reagents, as impurities can catalyze side reactions.
- Preventative Measures:
 - Process Optimization: Optimize reaction parameters (temperature, concentration, addition rate) at a smaller scale to minimize impurity formation before proceeding to a larger scale.
 - Purification Strategy: Develop a robust purification strategy to remove any impurities that may form.

Section 3: Data Presentation

Table 1: Physical and Chemical Properties of **N-Formylpiperidine**

Property	Value	Reference
CAS Number	2591-86-8	[8]
Molecular Formula	C6H11NO	[8]
Molecular Weight	113.16 g/mol	[8]
Appearance	Clear, colorless to slightly yellow liquid	[9]
Boiling Point	222 °C	[8]
Melting Point	-31 °C	[9]
Flash Point	102 °C (216 °F)	[8]
Density	1.019 g/cm ³	[8]
Water Solubility	Freely soluble	[9]

Table 2: Hazard Identification and GHS Classification

Hazard	GHS Classification	Signal Word	Hazard Statement
Acute Oral Toxicity	Category 4	Warning	H302: Harmful if swallowed
Acute Dermal Toxicity	Category 3	Danger	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3 (Respiratory system)	Warning	H335: May cause respiratory irritation

Section 4: Experimental Protocols

Protocol for a Laboratory-Scale Vilsmeier-Haack Reaction (Illustrative Example)

Disclaimer: This is an illustrative protocol and must be adapted and risk-assessed for the specific substrate and laboratory conditions.

Objective: To perform a formylation of a generic activated aromatic compound using **N-Formylpiperidine** and phosphorus oxychloride (POCl₃) on a laboratory scale with appropriate safety measures.

Materials:

- Activated aromatic compound (10 mmol)
- **N-Formylpiperidine** (15 mmol)
- Phosphorus oxychloride (12 mmol)
- Anhydrous 1,2-dichloroethane (DCE) (50 mL)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask with a magnetic stirrer, dropping funnel, and nitrogen inlet
- Ice-water bath

Procedure:

- Set up the reaction apparatus in a fume hood.
- Charge the round-bottom flask with the activated aromatic compound and anhydrous DCE.
- Cool the mixture to 0 °C using an ice-water bath.

- Slowly add phosphorus oxychloride dropwise to the stirred solution, maintaining the temperature below 5 °C.
- After the addition is complete, add **N-Formylpiperidine** dropwise, again keeping the temperature below 5 °C.
- Allow the reaction to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 2-4 hours, monitoring the reaction by TLC or LC-MS.
- Upon completion, carefully quench the reaction by slowly pouring it into a stirred mixture of ice and saturated sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with DCE.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

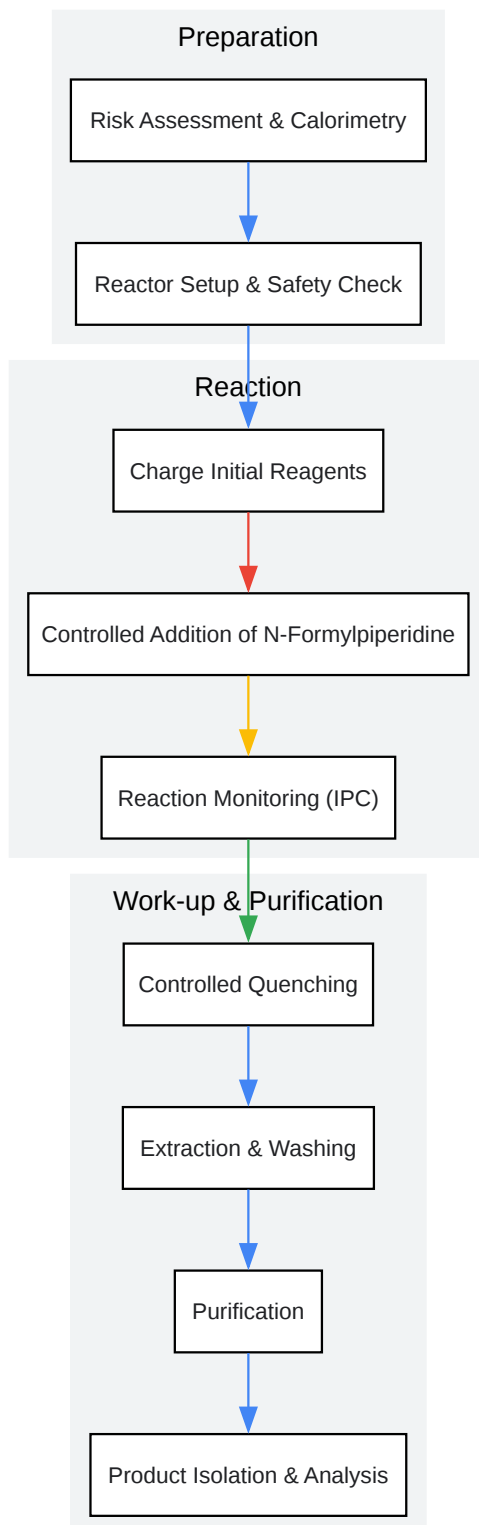
Key Safety Considerations for Scaling Up the Vilsmeier-Haack Reaction

- **Thermal Hazard Assessment:** Before scaling up, perform a reaction calorimetry study to understand the exothermic profile of the reaction.
- **Reactor Setup:** Use a jacketed reactor with efficient overhead stirring and a calibrated temperature probe. Ensure the reactor is equipped with an emergency pressure relief device.
- **Reagent Addition:** Add the phosphorus oxychloride and **N-Formylpiperidine** via a calibrated pump at a rate that allows the cooling system to maintain the desired temperature. Subsurface addition is often preferred to prevent the accumulation of reagents in the headspace.
- **Temperature Control:** Maintain strict temperature control throughout the reaction. Have a contingency plan for cooling failure, which may include an emergency quench system.

- Quenching: The quenching step is also exothermic. Ensure the quenching vessel is adequately sized and has sufficient cooling capacity. Add the reaction mixture to the quenching solution slowly and with vigorous stirring.

Section 5: Visualizations

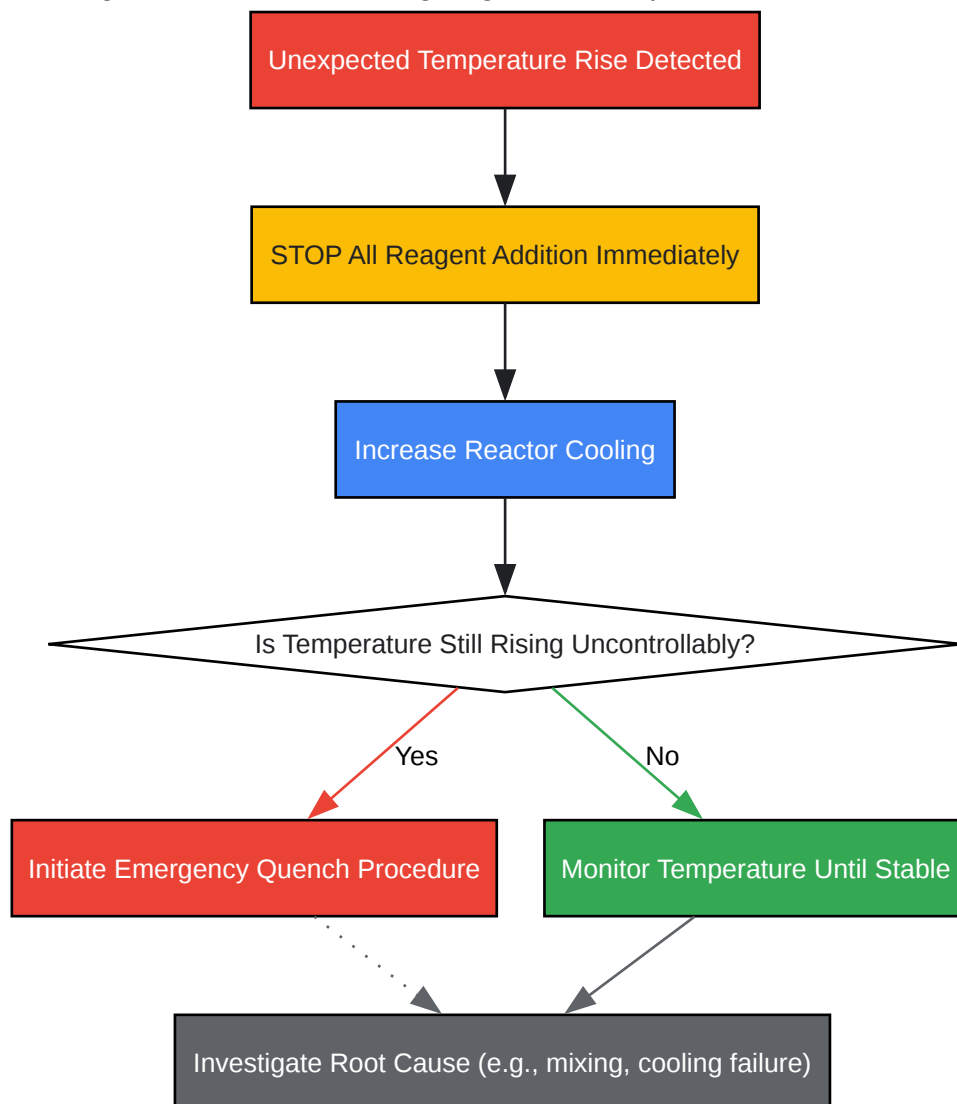
Figure 1. General Experimental Workflow for a Scaled-Up Reaction



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Caption: Figure 1. General Experimental Workflow for a Scaled-Up Reaction.

Figure 2. Troubleshooting Logic for Unexpected Exotherms



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Caption: Figure 2. Troubleshooting Logic for Unexpected Exotherms.

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